

# An In-depth Technical Guide to the Physical and Chemical Properties of Trioctylaluminum

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## Compound of Interest

Compound Name: Trioctylaluminum

Cat. No.: B093873

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## Introduction

**Trioctylaluminum** (TOA), a prominent member of the organoaluminum compound family, serves as a critical reagent and catalyst in various chemical syntheses. Its utility is particularly notable in the polymerization of olefins, where it often functions as a cocatalyst.<sup>[1]</sup>

**Trioctylaluminum** is also employed in organic synthesis for reactions such as alkylations and reductions.<sup>[1]</sup> This document provides a comprehensive technical overview of the physical and chemical properties of **Trioctylaluminum**, detailed experimental methodologies for their determination, and essential safety and handling protocols pertinent to a laboratory and research setting.

## Chemical and Physical Data

The fundamental properties of **Trioctylaluminum** are summarized below. The data presented is for the neat compound unless otherwise specified.

### Table 1: Physical Properties of Trioctylaluminum

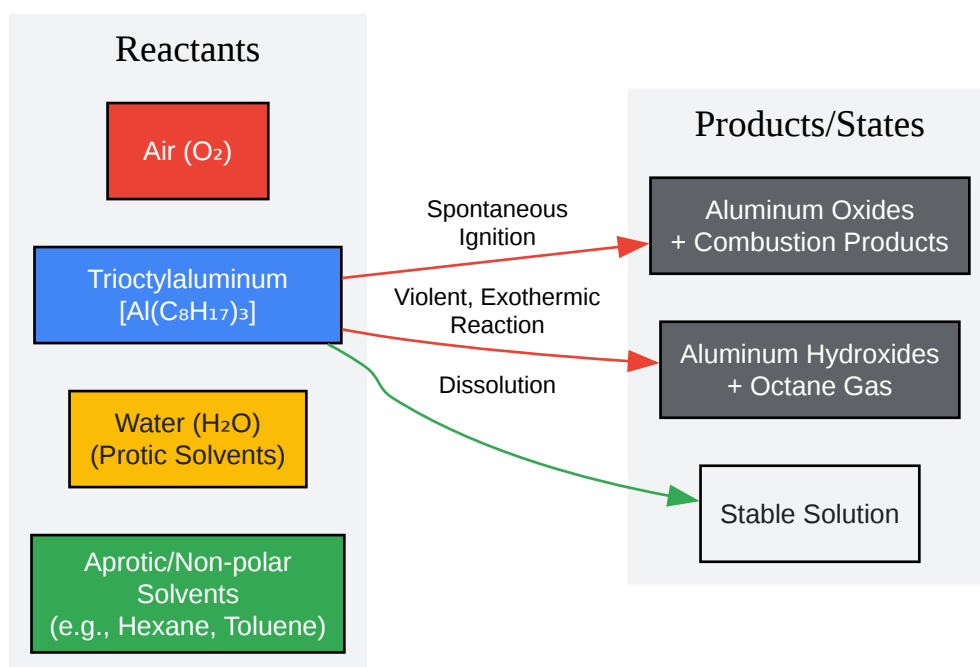
Property	Value	Source(s)
Appearance	Clear, colorless liquid; may fume in air.	[2][3]
Molecular Formula	C <sub>24</sub> H <sub>51</sub> Al	[2][4][5][6]
Molecular Weight	366.64 g/mol	[2][3][4][5][6][7]
Melting Point	< -40 °C	[2][3][5][8]
Boiling Point	120-125 °C at 0.1 mmHg	[2]
Density	0.8336 g/cm <sup>3</sup> at 25 °C	[3][5]
Viscosity	14.2 cP at 30 °C	[3]
Vapor Pressure	< 0.1 mmHg (neat)	[2]
Flash Point	-21 °C (-5.8 °F) - closed cup (for a 25 wt. % solution in hexanes)	[4][9]
Solubility	Reacts violently with water. Soluble in non-polar organic solvents like aromatic and aliphatic hydrocarbons.	[2][6][10]

**Table 2: Chemical and Safety Information for Trioctylaluminum**

Identifier/Property	Value/Information	Source(s)
CAS Number	1070-00-4	[4][5][6]
Synonyms	Tri-n-octylaluminum, TNOA, Trioctylalane	[2][11]
Reactivity	Pyrophoric; may ignite spontaneously in air. Reacts violently with water, protic solvents (e.g., alcohols), and oxidizers, liberating flammable gases.	[3][6][9][12][13]
Stability	Stable in sealed containers under a dry, inert atmosphere (e.g., nitrogen or argon).	[2]
Decomposition	Decomposes at temperatures >240 °C. Hazardous decomposition products include hydrogen, carbon monoxide, and aluminum oxides.	[2]
Handling	Must be handled under an inert atmosphere (glove box or Schlenk line) to prevent contact with air and moisture. Use spark-proof tools and explosion-proof equipment.	[2][12]

## Key Reaction Pathways and Logical Relationships

The high reactivity of **Trioctylaluminum**, particularly with atmospheric components and protic solvents, is a defining characteristic. Understanding these reaction pathways is critical for its safe handling and effective use in synthesis.



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Caption: Reactivity pathways of **Trioctylaluminum**.

## Experimental Protocols

Accurate determination of the physicochemical properties of air- and moisture-sensitive compounds like **Trioctylaluminum** requires specialized techniques that prevent exposure to the atmosphere.

## Density Determination

The density of **Trioctylaluminum** can be determined using a digital density meter, following the principles outlined in ASTM D4052.

- Methodology:
  - Apparatus: A digital density meter with an oscillating U-tube and a temperature-controlled cell. A gas-tight syringe for sample injection.
  - Inert Atmosphere: The entire sample handling process must be performed under an inert atmosphere (e.g., inside a glove box).

- Calibration: Calibrate the instrument at the desired temperature (e.g., 25 °C) using two reference standards: dry air and deionized, degassed water.
- Sample Preparation: Ensure the neat **Trioctylaluminum** sample is equilibrated to the measurement temperature.
- Measurement: Draw the sample into a gas-tight syringe inside the glove box. Transfer the syringe to the density meter's injection port. Inject the sample into the U-tube, ensuring no gas bubbles are introduced.
- Data Acquisition: Allow the instrument reading to stabilize. The instrument measures the oscillation period of the U-tube and converts it to a density value. Record the density at the specified temperature.
- Cleaning: Following the measurement, flush the U-tube with a dry, non-polar solvent (e.g., hexane) and then purge with dry nitrogen gas until the tube is clean and dry.

## Viscosity Measurement

For air-sensitive liquids, viscosity can be measured using a rotational viscometer or rheometer equipped with a sealed sample chamber or by employing a cover gas.

- Methodology:
  - Apparatus: A rotational viscometer with a suitable spindle geometry (e.g., concentric cylinders) and a sealed, temperature-controlled sample cell.
  - Inert Atmosphere: Load the sample into the viscometer's sample cup inside a glove box.
  - Procedure:
    - Place the required volume of **Trioctylaluminum** into the sample cup.
    - Lower the spindle into the liquid and seal the measurement chamber.
    - Equilibrate the sample to the desired temperature (e.g., 30 °C).

- Begin rotation of the spindle at a series of defined speeds (shear rates). The instrument measures the torque required to maintain each speed.
- The viscosity is calculated by the instrument's software based on the torque, rotational speed, and the geometry of the spindle.
- Data Analysis: A plot of shear stress versus shear rate should be linear for a Newtonian fluid, with the slope being the dynamic viscosity.

## Boiling Point Determination at Reduced Pressure

Standard boiling point determination methods must be adapted for air-sensitive compounds and are typically performed under reduced pressure to avoid thermal decomposition. The Thiele tube method is a suitable micro-scale technique.

- Methodology:
  - Apparatus: A Schlenk line for vacuum and inert gas manipulation, a Thiele tube, a thermometer, a small test tube, and a capillary tube sealed at one end.
  - Sample Preparation (under inert atmosphere):
    - Add approximately 0.5 mL of **Trioctylaluminum** to the small test tube.
    - Place the sealed capillary tube (sealed end up) into the test tube.
  - Assembly: Attach the test tube to the thermometer. Place the assembly into the Thiele tube containing a high-boiling, inert oil (e.g., silicone oil). Connect the Thiele tube to the Schlenk line.
  - Measurement:
    - Evacuate the system to the desired pressure (e.g., 0.1 mmHg) and then backfill with an inert gas, leaving the system under a slight positive pressure connected to an oil bubbler.
    - Gently heat the side arm of the Thiele tube.

- Observe the capillary tube. A stream of bubbles will emerge as the liquid boils.
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube. Record this temperature and the corresponding pressure.

## Thermal Stability and Decomposition (Differential Scanning Calorimetry - DSC)

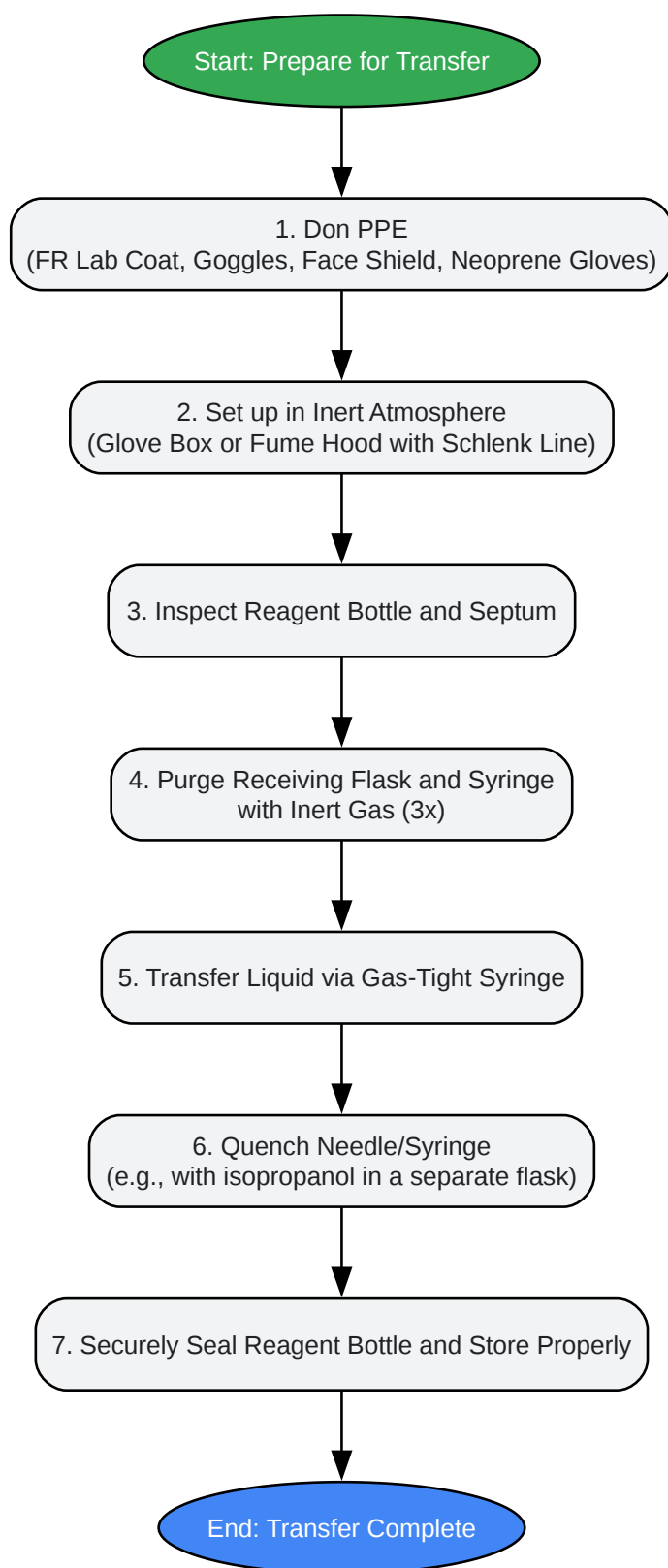
DSC can be used to determine the decomposition temperature and observe other thermal transitions.

- Methodology:
  - Apparatus: A Differential Scanning Calorimeter.
  - Sample Preparation (in a glove box):
    - Place a small, accurately weighed sample (1-5 mg) of **Trioctylaluminum** into a hermetically sealable aluminum DSC pan.
    - Crimp the lid to create an airtight seal.
  - Measurement:
    - Place the sealed sample pan and an empty, sealed reference pan into the DSC cell.
    - Program the instrument to heat the sample at a constant rate (e.g., 10 °C/min) under a continuous purge of inert gas (nitrogen).
    - Monitor the heat flow to the sample as a function of temperature.
  - Data Analysis: An exothermic peak will indicate the onset of decomposition. The temperature at the onset of this peak is taken as the decomposition temperature.

## Handling and Safety Workflow

Safe handling of pyrophoric materials like **Trioctylaluminum** is paramount. The following workflow outlines the essential steps for transferring the reagent from a storage container to a reaction vessel.





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Caption: Workflow for the safe transfer of **Trioctylaluminum**.

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